

Personal protective equipment for handling Methyl 3-(pyrimidin-5-yl)propanoate

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Compound of Interest

Compound Name: Methyl 3-(pyrimidin-5-yl)propanoate

Cat. No.: B3040663

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Essential Safety and Handling Guide for Methyl 3-(pyrimidin-5-yl)propanoate

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Methyl 3-(pyrimidin-5-yl)propanoate**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Hazard Identification and Classification

Methyl 3-(pyrimidin-5-yl)propanoate is associated with the following hazards:

- Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Causes skin irritation.[\[1\]](#)[\[3\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- May cause respiratory irritation.[\[3\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H10N2O2	[4][5]
Molecular Weight	166.18 g/mol	[4]

Operational Plan: Step-by-Step Handling

Procedures

Engineering Controls and Preparation

- Ventilation: Always handle **Methyl 3-(pyrimidin-5-yl)propanoate** in a well-ventilated area, preferably within a chemical fume hood.[3][6]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[7]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[8] Take precautionary measures against static discharge.[8]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][7]
- Hand Protection: Wear suitable chemical-resistant gloves that have been inspected prior to use.[3] Use proper glove removal technique to avoid skin contact.[3] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[3][6]
- Skin and Body Protection: Wear a lab coat or a complete suit protecting against chemicals. [3] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3][6]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7]

Chemical Handling

- General Hygiene: Avoid contact with skin, eyes, and clothing.[9] Do not breathe vapors, mist, or gas.[6][7] Wash hands thoroughly before breaks and immediately after handling the product.[6][9] Do not eat, drink, or smoke when using this product.[2][6]
- Dispensing: When dispensing, avoid the formation of dust or aerosols.[3][6]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[1][7]

Accidental Release Measures

- Spill Cleanup: For spills, wear appropriate PPE.[3][6] Absorb the spilled material with an inert absorbent (e.g., sand, silica gel) and place it into a suitable, labeled container for disposal.[6]
- Environmental Precautions: Prevent the product from entering drains, waterways, or sewer systems.[3][6]

Disposal Plan

- Waste Collection: Dispose of the contents and container in accordance with local, regional, national, and international regulations.[1][2]
- Container Disposal: Do not mix with other waste. Handle uncleaned containers as you would the product itself.[2]
- Regulations: It is the responsibility of the waste generator to determine the toxicity and physical properties of the material generated to determine the proper waste classification and disposal methods in compliance with applicable regulations.

First Aid Measures

- General Advice: If you feel unwell, seek medical advice. Show the safety data sheet to the doctor in attendance.[3]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][7]

- In Case of Skin Contact: Immediately wash with water and soap and rinse thoroughly.[1] If skin irritation continues, consult a doctor.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] If eye irritation persists, get medical advice/attention.[9]
- If Swallowed: Rinse mouth. Do NOT induce vomiting.[6] Call a POISON CENTER or doctor/physician if you feel unwell.[1][2]

Experimental Workflow Visualization

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